

# Technical Guide: Safety and Handling of (E)-4-methyl-2-nonene

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## Compound of Interest

Compound Name: 2-Nonene, 4-methyl-, (E)-

Cat. No.: B15418046

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Disclaimer: This document is intended as a technical guide for trained professionals in a laboratory or industrial setting. The toxicological properties of (E)-4-methyl-2-nonene have not been thoroughly investigated. All handling should be performed by qualified individuals who have conducted a thorough risk assessment. The information herein is compiled from available data and safety data sheets for structurally similar compounds and should be used as a guideline, not a substitute for a comprehensive, substance-specific Safety Data Sheet (SDS).

## Chemical Identification

Identifier	Value
IUPAC Name	(E)-4-methylnon-2-ene
Synonyms	2-Nonene, 4-methyl-, (E)-; trans-4-Methyl-2-nonene[1]
CAS Number	121941-01-3[2]
Molecular Formula	C <sub>10</sub> H <sub>20</sub> [1][2]
Molecular Weight	140.27 g/mol [2][3]
InChIKey	YWPFKZMYKGXMAP-VMPITWQZSA-N[1]
Canonical SMILES	CCCCC(C)C=CC

## Hazard Identification and Classification


(E)-4-methyl-2-nonene is classified as a hazardous substance. The following hazard statements are based on data for structurally similar compounds and should be considered applicable.


GHS Hazard Classification:


Class	Category	Hazard Statement
Flammable Liquids	3	H226: Flammable liquid and vapor.
Aspiration Hazard	1	H304: May be fatal if swallowed and enters airways.
Skin Irritation	2	H315: Causes skin irritation.
Eye Irritation	2A	H319: Causes serious eye irritation.
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation.

Signal Word: Danger

Hazard Pictograms:

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## Physical and Chemical Properties

Quantitative experimental data for (E)-4-methyl-2-nonene is limited. The following table includes computed and estimated values.

Property	Value	Source
Boiling Point	166.82°C (estimate)	ChemicalBook
Melting Point	-56.93°C (estimate)	ChemicalBook
Flash Point	Not available. Assumed to be < 60°C based on Flammable Liquid Category 3 classification.	-
Density	0.7631 g/mL (estimate)	ChemicalBook
Refractive Index	1.4177 (estimate)	ChemicalBook
Vapor Pressure	Not available	-
Solubility	Insoluble in water.	-
XLogP3	4.6	PubChem[2]

## Experimental Protocols

### Handling and Storage Protocol

Objective: To outline the safe procedures for handling and storing (E)-4-methyl-2-nonene to minimize exposure and risk.

Methodology:

- Engineering Controls:
  - All handling of (E)-4-methyl-2-nonene must be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[4]
  - Use explosion-proof electrical, ventilating, and lighting equipment.
  - Ensure an eyewash station and safety shower are readily accessible.[4]
- Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles with side shields conforming to EN 166 (EU) or NIOSH (US) standards. A full-face shield may be required for splash hazards.  
[5]
- Skin Protection: Wear impervious gloves (e.g., nitrile, neoprene) and a flame-retardant lab coat or coveralls.[4][5] Gloves must be inspected before use and replaced if damaged.
- Respiratory Protection: If ventilation is inadequate or if working with large quantities, use a NIOSH-approved respirator with organic vapor cartridges.[5]
- Handling Procedures:
  - Avoid contact with skin, eyes, and clothing.[5]
  - Avoid breathing vapors or mist.
  - Keep away from heat, sparks, open flames, and other ignition sources. No smoking.
  - Use only non-sparking tools.
  - Ground and bond containers and receiving equipment to prevent static discharge.
  - Keep the container tightly closed when not in use.
- Storage Conditions:
  - Store in a tightly closed container in a dry, cool, and well-ventilated place.[5]
  - Store locked up.
  - Store away from incompatible materials such as strong oxidizing agents.[6]

## Spill Response Protocol

Objective: To provide a systematic approach to safely managing a spill of (E)-4-methyl-2-nonene.

Methodology:

- Immediate Actions:
  - Evacuate all non-essential personnel from the spill area.
  - Shut off all ignition sources immediately.<sup>[7]</sup>
  - Ensure adequate ventilation.
- Containment:
  - Wearing appropriate PPE, stop the leak if it is safe to do so.
  - Contain the spill using non-combustible absorbent material such as sand, earth, or vermiculite.<sup>[7]</sup> Do not use combustible materials like sawdust.
  - Prevent the spill from entering sewers or waterways.<sup>[5]</sup>
- Clean-up:
  - Carefully collect the absorbed material using non-sparking tools and place it into a suitable, labeled container for disposal.<sup>[7]</sup>
  - Wash the spill area with soap and water, collecting the cleaning water for proper disposal.
- Disposal:
  - Dispose of the contaminated waste in accordance with local, state, and federal regulations at an approved waste disposal plant.

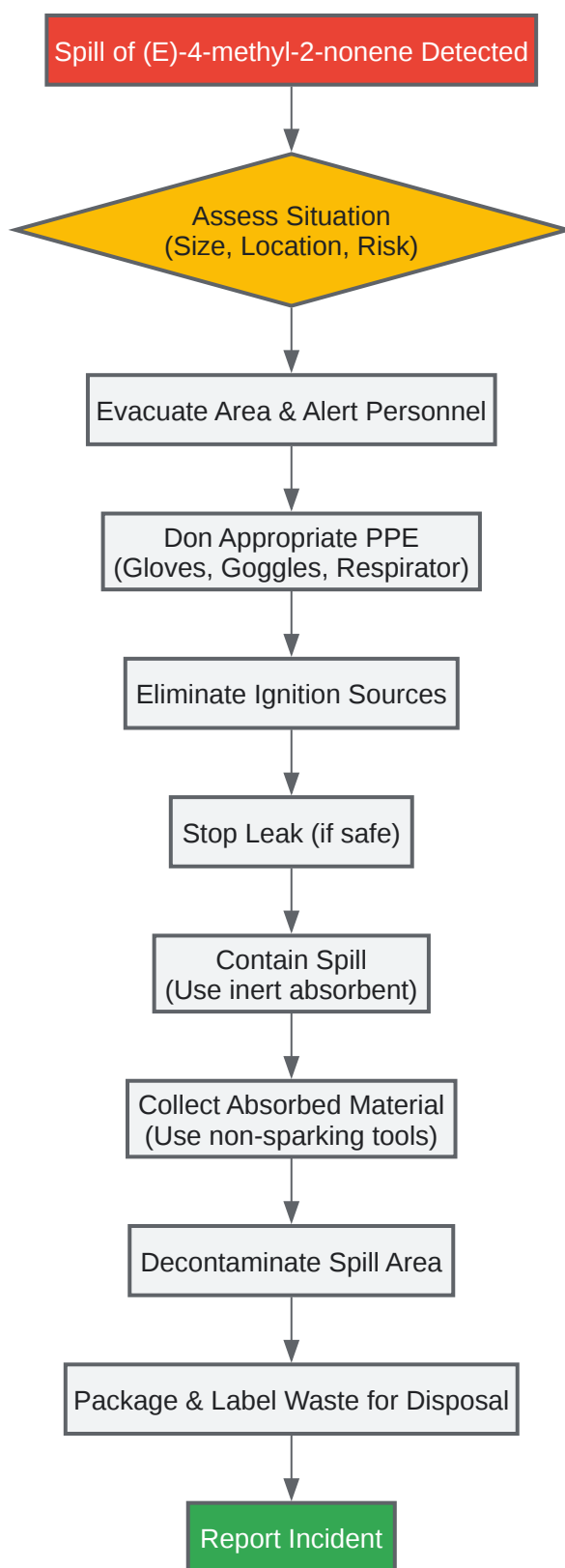
## First Aid Measures

Exposure Route	Protocol
Inhalation	Remove the person to fresh air and keep them comfortable for breathing. Call a POISON CENTER or doctor if you feel unwell. If breathing is difficult, give oxygen. If not breathing, give artificial respiration.[8]
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with plenty of water or shower. If skin irritation occurs, get medical advice/attention.
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.
Ingestion	Do NOT induce vomiting. Immediately call a POISON CENTER or doctor. Rinse mouth with water. Never give anything by mouth to an unconscious person.[8]

## Firefighting Measures

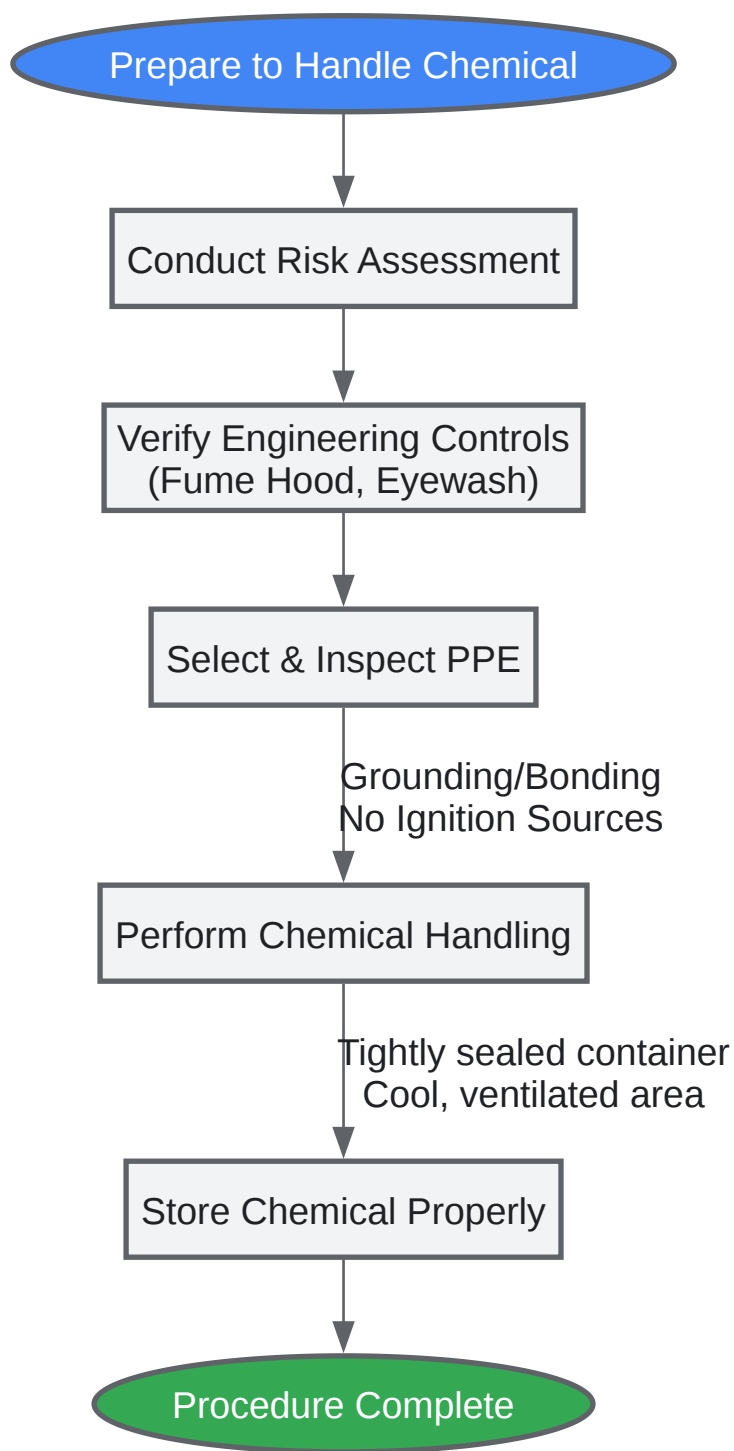
- Suitable Extinguishing Media: Use dry sand, dry chemical, alcohol-resistant foam, or carbon dioxide.[5]
- Unsuitable Extinguishing Media: Do not use a solid water stream as it may scatter and spread the fire.
- Specific Hazards: Flammable liquid and vapor. Vapors are heavier than air and may travel to a source of ignition and flash back. Containers may explode when heated.[9]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective clothing.[5][8]

## Diagrams



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Caption: Spill Response Workflow for (E)-4-methyl-2-nonene.



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Caption: General Protocol for Handling Flammable Liquid Chemicals.



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